

# Fmoc-Lys(Alloc)-OH molecular weight and formula.

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## Compound of Interest

Compound Name: Fmoc-Lys(Alloc)-OH

Cat. No.: B557022

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## An In-depth Technical Guide to Fmoc-Lys(Alloc)-OH

For researchers, scientists, and drug development professionals,  $N\alpha$ -Fmoc- $N\epsilon$ -Alloc-L-lysine, commonly abbreviated as **Fmoc-Lys(Alloc)-OH**, is a crucial building block in modern peptide synthesis. Its unique orthogonal protection scheme allows for the selective deprotection and modification of the lysine side chain, enabling the creation of complex peptide structures such as branched and cyclic peptides. This guide provides core technical data, experimental protocols, and a visual representation of a key chemical transformation involving this compound.

## Core Properties of Fmoc-Lys(Alloc)-OH

The fundamental physicochemical properties of **Fmoc-Lys(Alloc)-OH** are summarized below. These values are essential for accurate reagent preparation and experimental planning.

Property	Value	Citations
Molecular Formula	C <sub>25</sub> H <sub>28</sub> N <sub>2</sub> O <sub>6</sub>	[1][2]
Molecular Weight	452.50 g/mol	[1][2][3]
CAS Number	146982-27-6	[2]
Appearance	White to off-white powder	[4]
Purity	≥97% to ≥98% (HPLC)	[2]
Melting Point	87-91 °C	[3]

## Experimental Protocol: Alloc Group Removal

The allyloxycarbonyl (Alloc) protecting group is distinguished by its stability to the reagents used for Fmoc and t-butyl group removal, providing it with orthogonality in peptide synthesis strategies.[5][6] The selective cleavage of the Alloc group is most commonly achieved through palladium(0)-catalyzed allylic transfer.[6][7] This allows for unmasking the lysine side-chain amine for subsequent modifications while the peptide remains attached to the solid support.

Objective: To selectively remove the Alloc protecting group from the ε-amine of a lysine residue in a resin-bound peptide.

Materials:

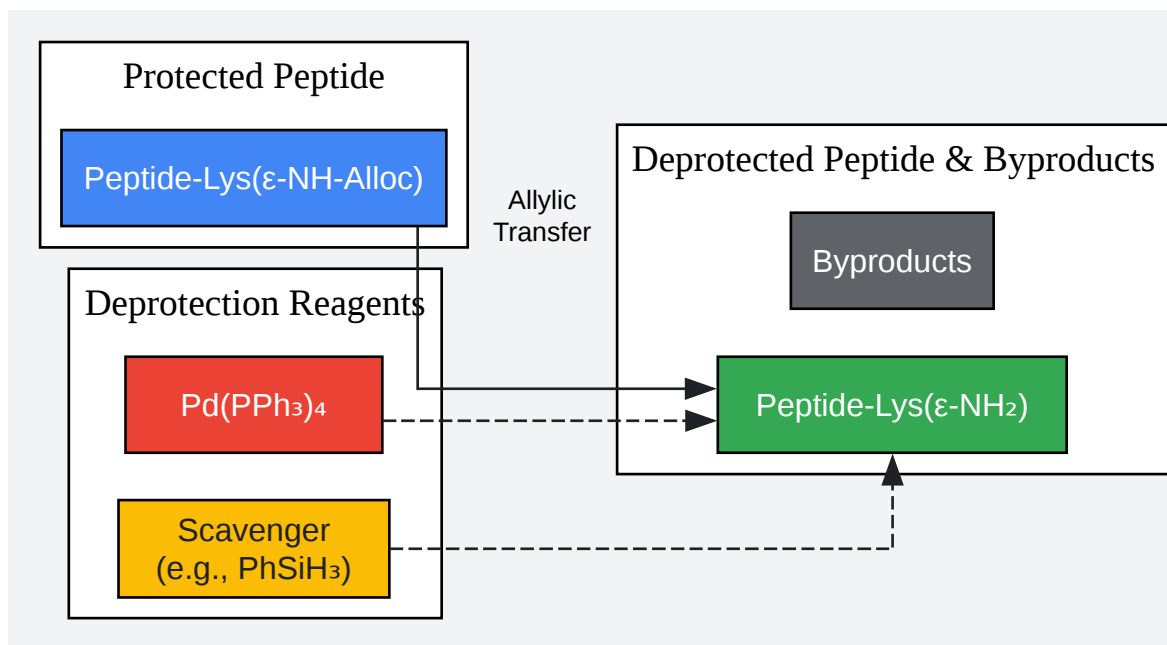
- Peptide resin containing an **Fmoc-Lys(Alloc)-OH** residue
- Tetrakis(triphenylphosphine)palladium(0) (Pd(PPh<sub>3</sub>)<sub>4</sub>)
- Phenylsilane (PhSiH<sub>3</sub>) or other suitable scavenger (e.g., morpholine, triethylsilane)[5][8][9]
- Dichloromethane (DCM), anhydrous
- Nitrogen or Argon gas for inert atmosphere

Procedure:

- **Resin Swelling:** Swell the peptide resin in anhydrous DCM in a suitable reaction vessel for 30 minutes.
- **Inert Atmosphere:** Drain the DCM and place the reaction vessel under an inert atmosphere of nitrogen or argon. This is crucial as the Pd(0) catalyst can be sensitive to air.[\[8\]](#)
- **Reagent Preparation:** Prepare the deprotection solution. A typical solution consists of the palladium catalyst and a scavenger in DCM. For example, a solution containing 0.2 equivalents of Pd(PPh<sub>3</sub>)<sub>4</sub> and 20 equivalents of phenylsilane relative to the peptide-resin loading.[\[5\]](#)
- **Deprotection Reaction:** Add the deprotection solution to the swollen resin. Agitate the mixture gently at room temperature. The reaction is typically complete within 2 hours.[\[5\]](#)
- **Washing:** After the reaction period, drain the deprotection solution. Wash the resin extensively to remove the catalyst and byproducts. A typical washing sequence would be:
  - DCM (3 times)
  - DMF (3 times)
  - DCM (3 times)
- **Repeat (Optional):** To ensure complete removal of the Alloc group, the deprotection reaction (steps 4-5) can be repeated once.[\[5\]](#)
- **Verification:** The completion of the deprotection can be verified using a colorimetric test (e.g., Kaiser test) to detect the presence of the newly freed primary amine.
- **Further Synthesis:** The resin with the deprotected lysine side chain is now ready for subsequent coupling reactions or other modifications.[\[5\]](#)

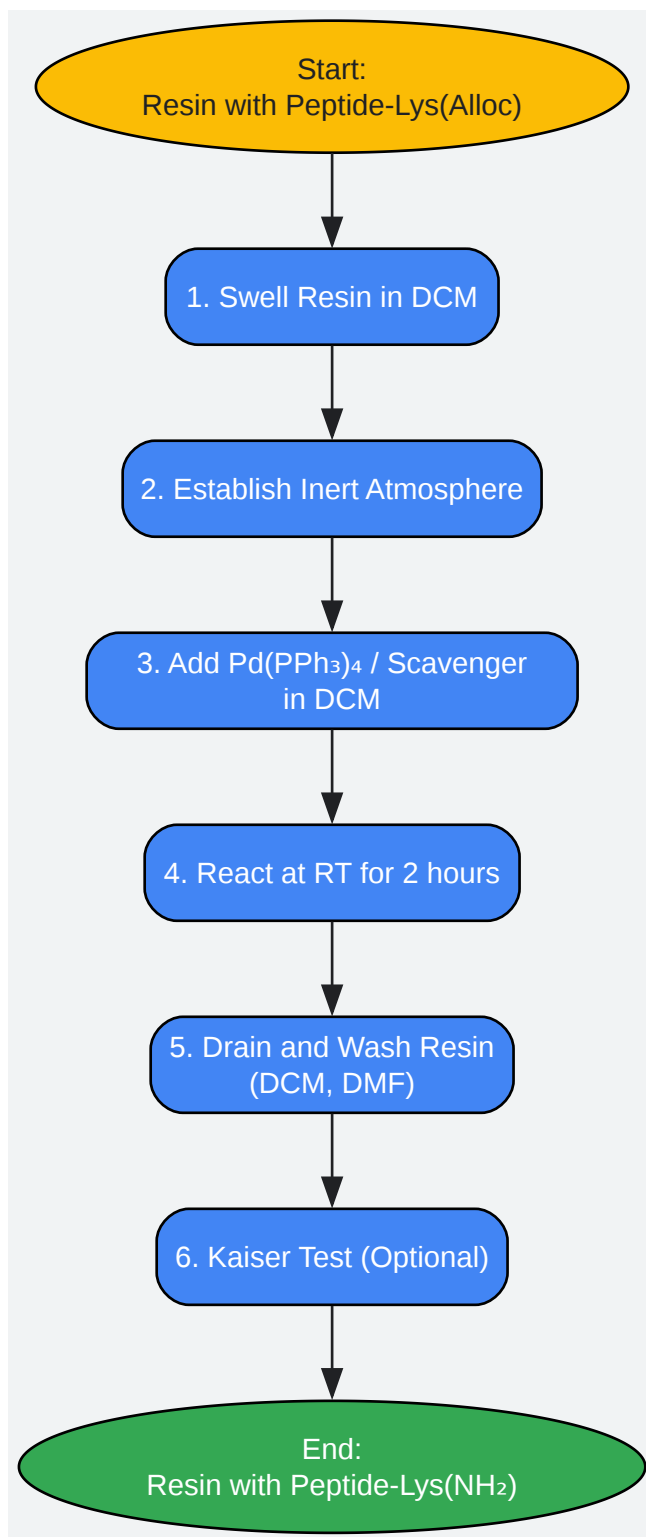
## Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the chemical logic behind the Alloc group's utility and the experimental workflow for its removal.



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Caption: Palladium-catalyzed removal of the Alloc protecting group.



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Caption: Experimental workflow for on-resin Alloc group deprotection.

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